

A Technical Guide to 4-Methylcyclohexan-1-ol: Commercial Availability and Synthetic Methodologies

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Compound of Interest

Compound Name: 4-Methylcycloheptan-1-ol

Cat. No.: B15260595

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A Note on Nomenclature: Initial searches for "**4-Methylcycloheptan-1-ol**" yielded limited results, suggesting a potential typographical error in the query. The vast majority of commercially available and scientifically documented compounds correspond to "4-Methylcyclohexan-1-ol." This guide will focus on the latter, providing a comprehensive overview for researchers, scientists, and drug development professionals.

Commercial Availability

4-Methylcyclohexan-1-ol is readily available from a variety of chemical suppliers as a mixture of cis and trans isomers. The compound is typically offered in various quantities and purities to suit diverse research and development needs. Below is a summary of offerings from prominent suppliers.



| Supplier | Product Name | CAS Number | Purity | Available Quantities |
|--------------------------------|--|-------------------------|---------------|--|
| Thermo Scientific Chemicals | 4- Methylcyclohexa nol, 99%, mixture of cis and trans | 589-91-3 | 99% | 250 g |
| Thermo Scientific Chemicals | 4- Methylcyclohexa nol, cis + trans, 98% | 589-91-3 | 98% | 50 mL, 250 mL, 1000 mL[1] |
| Molport | 4- methylcyclohexa n-1-ol | 589-91-3; 7731- 28-4 | 95.00% | Milligram quantities[2] |
| Matrix Fine Chemicals | 4- METHYLCYCLO HEXAN-1-OL | 589-91-3 | Not Specified | Small and large quantities (quote required)[3] |
| TCI America | cis-4- Methylcyclohexa nol | 7731-28-4 | Not Specified | Inquire for details[4] |
| ChemicalBook | 4- Methylcyclohexa nol | 589-91-3 | Not Specified | Various (5ml to 1000g)[5] |

Physicochemical Properties

Understanding the physical and chemical properties of 4-Methylcyclohexan-1-ol is crucial for its application in experimental settings.

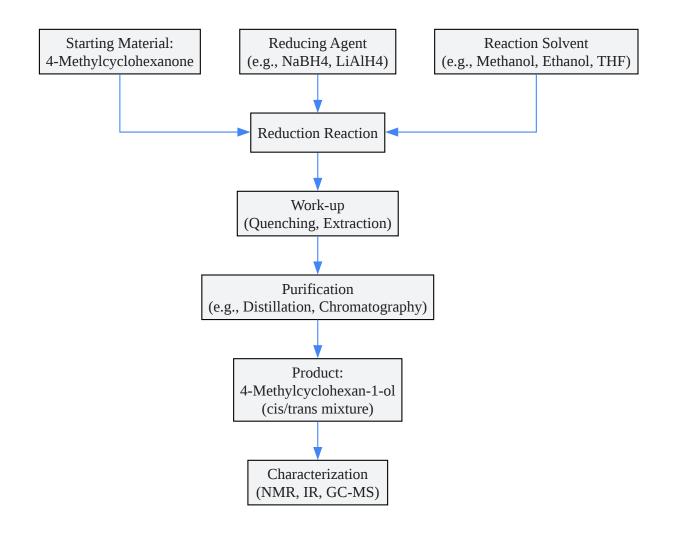


| Property | Value | Source |
|-------------------|----------------------------|-----------|
| Molecular Formula | C7H14O | [1][2][3] |
| Molecular Weight | 114.19 g/mol | [1][2][3] |
| Boiling Point | 171.0°C to 173.0°C | [6] |
| Melting Point | -41.0°C | [6] |
| Density | 0.9200 g/mL | [6] |
| Flash Point | 68°C to 70°C | [6][7] |
| Solubility | Poor in water | [7] |
| Appearance | Colorless to yellow liquid | [6] |

Experimental Protocols & Synthesis

While detailed, step-by-step synthesis protocols for 4-methylcyclohexan-1-ol are not extensively detailed in the provided search results, the general synthetic approach involves the reduction of a corresponding ketone. A generalized workflow for such a chemical transformation is outlined below.





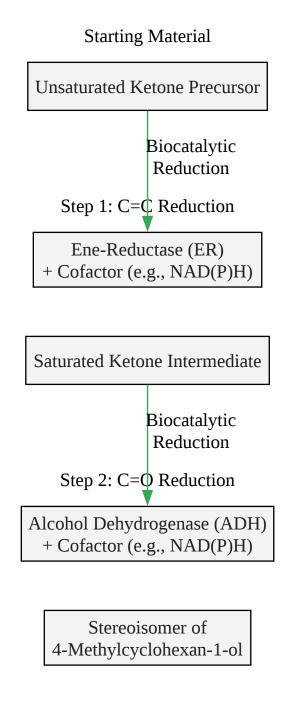
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Caption: Generalized workflow for the synthesis of 4-methylcyclohexan-1-ol.

A more advanced, stereoselective synthesis can be achieved through enzymatic reactions. For instance, a one-pot, multi-enzymatic synthesis has been described for the four stereoisomers of 4-methylheptan-3-ol, a structurally related compound.[8] This process utilizes an enereductase and an alcohol dehydrogenase to control the stereochemistry at two chiral centers.

[8] A similar enzymatic approach could potentially be adapted for the stereospecific synthesis of 4-methylcyclohexan-1-ol isomers.





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Caption: Conceptual pathway for enzymatic synthesis of 4-methylcyclohexan-1-ol.

Safety and Handling

4-Methylcyclohexan-1-ol is a combustible liquid and may form explosive vapor/air mixtures above 70°C.[7] It is harmful if swallowed, in contact with skin, or inhaled.[7] It also causes skin



and serious eye irritation and may cause respiratory irritation.[7] Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or a fume hood.

Biological Significance and Applications

While the search results do not detail specific signaling pathways directly involving 4-methylcyclohexan-1-ol, it belongs to the class of secondary alcohols and cyclic compounds that are common structural motifs in biologically active molecules. For example, menthol, a related substituted cyclohexanol, has a well-documented biosynthetic pathway and various physiological effects.[9] The synthesis of pheromones, such as 4-isopropyl-1-methyl-2-cyclohexen-1-ol, further highlights the importance of substituted cyclohexanols in chemical ecology.[10] 2-Methylcyclohexanol, another analog, has been used to study the effect of organic solvents on epoxide hydrolase.[1] These examples suggest that 4-methylcyclohexan-1-ol could be a valuable building block or test compound in medicinal chemistry and drug discovery.

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